

Technical Comparison of Azepane-Based Pharmacophores: Pharmacokinetic Profiling & Optimization

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Compound of Interest

Compound Name: *Tert-butyl 4-methoxyazepane-1-carboxylate*

Cat. No.: *B13017418*

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Introduction: The Azepane Scaffold in Medicinal Chemistry

The azepane ring (a saturated, seven-membered nitrogen heterocycle) serves as a critical pharmacophore in medicinal chemistry, often utilized to introduce conformational flexibility distinct from its six-membered analog, piperidine.^{[1][2]} While this flexibility can enhance binding affinity by allowing "induced fit" within enzyme active sites (e.g., kinases, BACE1), it introduces specific pharmacokinetic challenges:

- **Metabolic Liability:** The azepane ring is prone to oxidative metabolism, particularly
 - carbon hydroxylation and
 - oxidation by Cytochrome P450 enzymes (CYP3A4, CYP2D6).
- **Lipophilicity & Basicity:** As a secondary or tertiary amine, azepane derivatives often exhibit high volumes of distribution (

) and lysosomal trapping, but may suffer from P-glycoprotein (P-gp) mediated efflux, limiting blood-brain barrier (BBB) penetration.

This guide compares three distinct azepane-based candidates to illustrate how structural modifications impact PK performance.

Selected Candidates for Comparison

- Azelastine (Marketed Standard): A second-generation H1-receptor antagonist containing an -methylazepane moiety. It represents the "baseline" PK profile of a lipophilic azepane.
- Compound AZ-Akt (Experimental - Roche Series): An azepane-based Protein Kinase B (PKB/Akt) inhibitor designed to overcome plasma instability found in earlier ester-linked leads.
- Compound AZ-BACE1 (Experimental - CNS Targeted): An azepane derivative designed for Alzheimer's disease, optimized for low P-gp efflux and high CNS penetration.

Comparative Pharmacokinetic Analysis

The following data summarizes the key PK parameters. Note the progression from the high-clearance, extensive metabolism of the standard (Azelastine) to the optimized stability of the experimental kinase inhibitor.

Table 1: Physicochemical and Pharmacokinetic Comparison

Parameter	Azelastine (Marketed)	Compound AZ-Akt (Experimental)	Compound AZ-BACE1 (CNS Lead)
Primary Target	Histamine H1 Receptor	Protein Kinase B (PKB/Akt)	-Secretase 1 (BACE1)
Structural Feature	-methylazepane	4-amino-azepane linker	Cyclic amidine azepane
Bioavailability ()	~100% (Oral)	68% (Oral, Mouse)	42% (Oral, Rat)
	4–5 hours	1.5 hours	2.0 hours
Half-Life ()	22 hours	3.4 hours	5.8 hours
Volume of Dist. ()	14.5 L/kg (High)	2.1 L/kg (Moderate)	4.5 L/kg (High/CNS)
Plasma Protein Binding	95%	88%	92%
Clearance Mechanism	Hepatic (CYP3A4/2D6)	Hepatic & Renal	Hepatic (CYP3A4)
Major Metabolite	Desmethy laz elastine (Active)	Glucuronide conjugate	Hydroxylated azepane
CNS Penetration	Low (Peripherally selective)	Low (Target is peripheral)	High ()

“

Analytic Insight: Azelastine exhibits the classic "lipophilic amine" profile: high absorption and massive tissue distribution (

L/kg), necessitating once or twice-daily dosing despite rapid hepatic clearance. In contrast, Compound AZ-Akt required the removal of a labile ester linkage present in its lead precursor to achieve the 68% bioavailability shown above; the azepane ring itself was stable, but the linker was the metabolic soft spot.

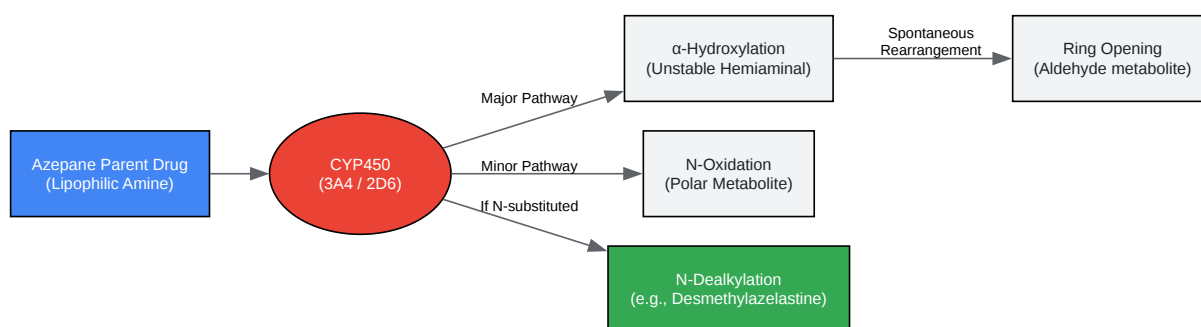
Mechanistic Analysis of Metabolic Stability

The primary failure mode for azepane candidates is oxidative instability. The expanded ring size (compared to piperidine) exposes the carbons

to the nitrogen to CYP450 attack.

Figure 1: Azepane Metabolic Liability Pathways

The following diagram illustrates the oxidative pathways that must be blocked during lead optimization.



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Caption: Primary oxidative metabolic pathways for azepane scaffolds.

-hydroxylation often leads to ring-opening and loss of pharmacological activity.

Experimental Protocols for Validation

To generate the data presented above, the following self-validating protocols are recommended. These workflows prioritize the identification of metabolic "soft spots" early in the design cycle.

Protocol A: Microsomal Intrinsic Clearance ()

Purpose: Determine the metabolic stability of the azepane ring specifically against Phase I oxidation.

- Preparation:
 - Prepare liver microsomes (human/rat) at 0.5 mg/mL in 100 mM phosphate buffer (pH 7.4).
 - Pre-incubate test compounds (1 μ M final concentration) for 5 minutes at 37°C. Note: Using 1 μ M minimizes enzyme saturation kinetics.
- Initiation:
 - Add NADPH-regenerating system (1.3 mM NADP⁺, 3.3 mM glucose-6-phosphate, 0.4 U/mL G6P dehydrogenase, 3.3 mM MgCl₂).
- Sampling:
 - Aliquot samples at

minutes.
 - Quench immediately in ice-cold acetonitrile containing an internal standard (e.g., Warfarin or Tolbutamide).
- Analysis:
 - Centrifuge at 4000 rpm for 20 mins. Analyze supernatant via LC-MS/MS.

- Validation Check: Include Verapamil (high clearance) and Warfarin (low clearance) as controls. If Verapamil

min, the assay is invalid (low enzyme activity).
- Calculation:
 - Plot

vs. time. The slope is

.
 - .

Protocol B: Caco-2 Permeability & Efflux Ratio

Purpose: Assess oral absorption potential and P-gp efflux liability, critical for CNS-targeted azepanes (Candidate 3).

- Cell Culture:
 - Seed Caco-2 cells on transwell polycarbonate filters. Culture for 21 days to form a confluent monolayer (TEER > 1000

).
- Transport Assay:
 - A to B (Apical to Basolateral): Add compound (10 μ M) to apical chamber. Measure appearance in basolateral chamber over 2 hours.
 - B to A (Basolateral to Apical): Add compound to basolateral chamber. Measure appearance in apical chamber.
- Analysis:
 - Quantify via LC-MS/MS.[3]
 - Calculate Apparent Permeability (

).

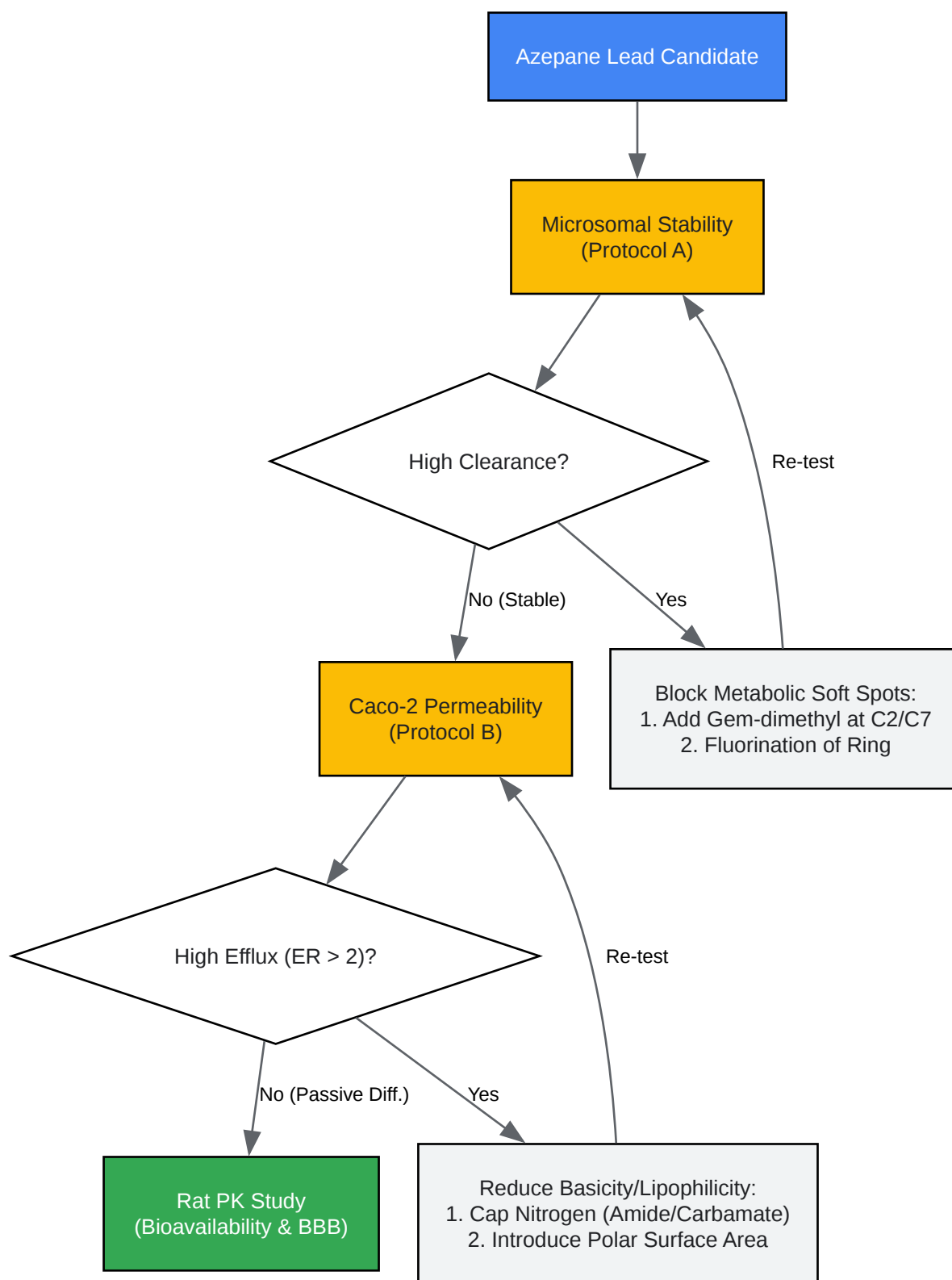
- Efflux Ratio (ER):

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- Interpretation:
 - indicates active efflux (likely P-gp).
 - Validation: Co-incubate with Verapamil or Zosuquidar (P-gp inhibitors). If ER drops to ~1.0, the azepane is a P-gp substrate.

Strategic Optimization Workflow

The diagram below outlines the decision tree for optimizing an azepane lead based on the PK data derived from the protocols above.



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Caption: Iterative optimization workflow for azepane-based drug candidates, prioritizing metabolic stability and permeability.

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